Technical Monograph: alpha,3,5-Tribromo-2-hydroxytoluene

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*alpha,3,5-Tribromo-2-hydroxytoluene*
CAS No.:	*4186-54-3*
Cat. No.:	*B1268539*

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High-Purity Synthesis, Reactivity Profiling, and Pharmaceutical Applications

Executive Summary

alpha,3,5-Tribromo-2-hydroxytoluene (CAS: 4186-54-3), also known as 3,5-Dibromo-2-hydroxybenzyl bromide, represents a critical class of halogenated phenolic synthons.[1] Characterized by a dual-reactive scaffold—combining a nucleophile-sensitive benzylic bromide with an acidic phenolic moiety—it serves as a linchpin intermediate in the synthesis of HIV protease inhibitors, complex aminoepoxides, and antimicrobial agents.

This guide provides a rigorous examination of its production via regio-controlled bromination, its solvolytic behavior, and its strategic deployment in medicinal chemistry.

Chemical Identity & Physical Architecture

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Property	Specification
IUPAC Name	2-(Bromomethyl)-4,6-dibromophenol
Common Name	,3,5-Tribromo-2-hydroxytoluene
CAS Registry Number	4186-54-3
Molecular Formula	C H Br O
Molecular Weight	344.83 g/mol
Appearance	White to off-white crystalline powder
Melting Point	115.0 – 120.0 °C
Solubility	Soluble in organic solvents (DCM, THF, EtOAc); insoluble in water.
Stability	Moisture sensitive (hydrolysis to benzyl alcohol); Light sensitive.

Structural Logic

The molecule's reactivity is dictated by the interplay between the phenol and the methyl group: [2]

- Phenolic OH (Pos 2): Strongly activates positions 3 and 5 (ortho/para) for electrophilic substitution.
- Bromine Substituents (Pos 3, 5): Deactivate the ring but block further electrophilic attack, forcing subsequent halogenation to the alkyl side chain.
- Benzylic Bromide (

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-Pos): Highly susceptible to S

2 displacement due to the leaving group ability of bromide and the stabilization of the transition state by the aromatic ring.

Synthesis & Production Protocols

The synthesis of

,3,5-Tribromo-2-hydroxytoluene is a study in regio-selective control. A one-pot uncontrolled bromination of o-cresol often yields mixtures. The scientifically robust approach involves a two-stage sequence: electrophilic aromatic substitution followed by radical side-chain halogenation.

Stage 1: Ring Bromination (Electrophilic)

Objective: Synthesize 4,6-dibromo-o-cresol (3,5-dibromo-2-hydroxytoluene).

- Precursor: o-Cresol (2-methylphenol).
- Reagent: Bromine (Br

  , 2.05 eq).
- Solvent: Glacial Acetic Acid or Chloroform (Polar solvent stabilizes the polar transition state).
- Mechanism: The hydroxyl group directs incoming bromine to the ortho (6) and para (4) positions. The meta position (3) is sterically hindered by the methyl group and electronically less favored.

Stage 2: Side-Chain Bromination (Radical)

Objective: Convert the methyl group to a bromomethyl group.

- Reagent: N-Bromosuccinimide (NBS) or Br

  with UV light.
- Catalyst: AIBN or Benzoyl Peroxide (Radical Initiator).
- Solvent: CCl

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or Trifluorotoluene (Non-polar, inert to radicals).

- Critical Control Point: The reaction must be anhydrous to prevent hydrolysis of the forming benzyl bromide.

Validated Laboratory Protocol

Note: This protocol assumes standard Schlenk line techniques due to the lachrymatory nature of the product.

- Dissolution: Dissolve 10.8g (0.1 mol) of o-cresol in 50 mL of glacial acetic acid.
- Controlled Addition: Add 32.0g (0.2 mol) of liquid bromine dropwise at 0–5°C. Maintain temperature to prevent side-chain bromination or oxidation.
- Isolation (Intermediate): Pour into ice water. Filter the white precipitate (4,6-dibromo-o-cresol). Recrystallize from ethanol.
- Radical Activation: Dissolve the dried intermediate in dry CCl

  . Add 1.05 eq of NBS and a catalytic amount of AIBN.
- Reflux: Heat to reflux under irradiation (tungsten lamp) for 2–4 hours. Monitor by TLC for the disappearance of the starting phenol.
- Purification: Cool, filter off succinimide. Evaporate solvent. Recrystallize from hexane/benzene to yield

  ,3,5-Tribromo-2-hydroxytoluene.

Synthesis Workflow Diagram

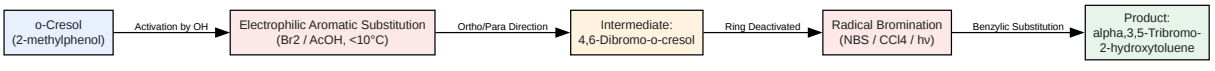

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Figure 1: Step-wise synthesis pathway distinguishing ionic ring substitution from radical side-chain functionalization.

Reactivity & Mechanism[2][3]

Understanding the reactivity profile is essential for using this compound as an intermediate without degrading it.

The "Dual-Warhead" Mechanism

The molecule possesses two distinct reactive sites:

- Site A (Benzylic Carbon): The C-Br bond is weak and the carbon is electrophilic. It reacts rapidly with nucleophiles (amines, thiols, phenoxides).
- Site B (Phenolic Oxygen): The acidity of the OH group is enhanced by the electron-withdrawing bromine atoms on the ring (Inductive effect, -I). This makes the phenol easier to deprotonate (

  ~6-7) compared to unsubstituted cresol (

  ~10).

Solvolysis & Instability

In the presence of protic solvents (methanol, water) and heat, the benzylic bromide undergoes solvolysis (S

1 pathway), stabilized by the electron-donating OH group (via resonance). This leads to the formation of the benzyl alcohol or ether, often an unwanted side reaction.

- Prevention: Store under inert gas (Ar/N

) and exclude moisture.

Reactivity Network Diagram

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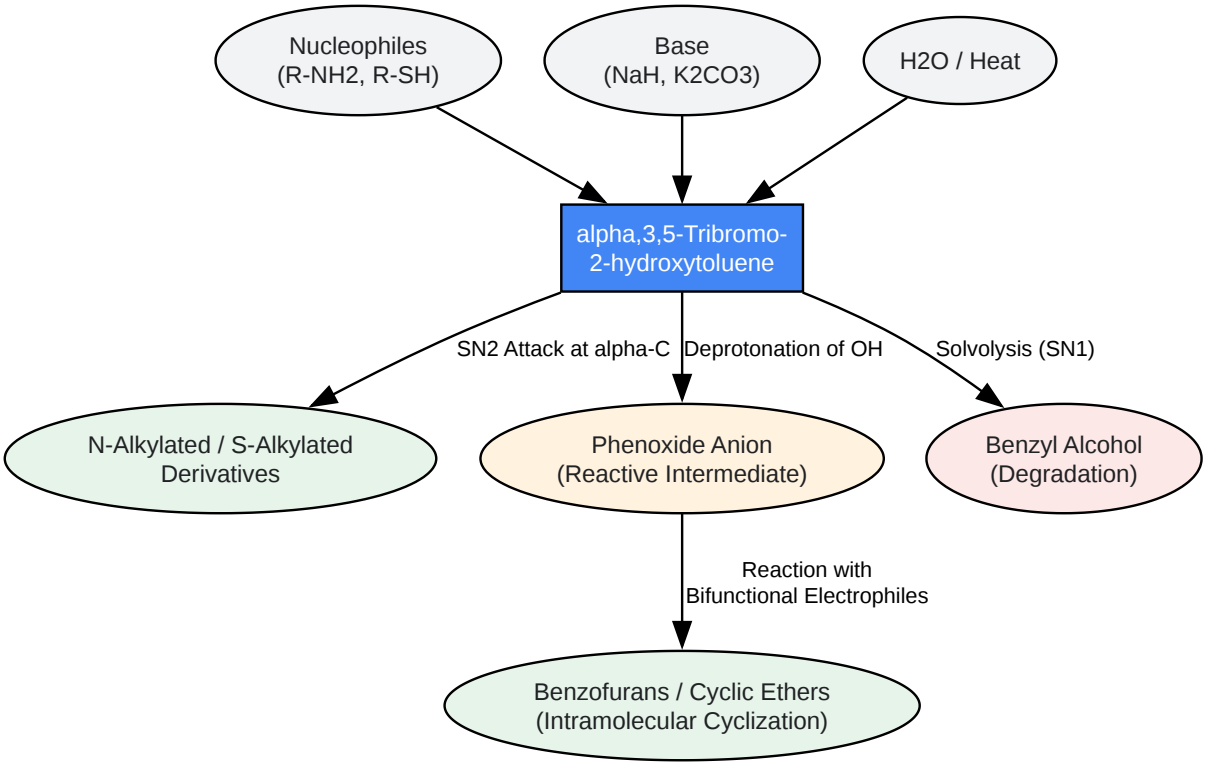

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Figure 2: Reactivity map highlighting competing pathways: substitution, deprotonation, and hydrolysis.

Applications in Drug Discovery[4]

HIV Protease Inhibitors

The compound is a validated intermediate in the synthesis of aminoepoxides, which are structural motifs in retroviral protease inhibitors. The steric bulk provided by the bromine atoms and the lipophilicity of the benzyl ring are crucial for fitting into the hydrophobic pockets of viral enzymes.

- Mechanism: The benzyl bromide moiety is used to alkylate amino acid derivatives (e.g., aminoaldehydes), creating a chiral backbone that mimics the transition state of peptide hydrolysis.

Antimicrobial & Germicidal Agents

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Historically, halogenated phenols have been utilized for their disruption of bacterial cell membranes. The addition of the alkylating bromomethyl group transforms the molecule from a passive membrane disruptor into an active site-directed inhibitor, capable of covalently modifying bacterial enzymes via alkylation of cysteine or histidine residues.

Safety & Handling (E-E-A-T)

Warning: This compound is a potent lachrymator and vesicant. It causes severe eye irritation and skin burns.

Hazard Class	Protocol
Lachrymator	Mandatory: Handle only in a functioning chemical fume hood. Do not transport open containers outside the hood.
Corrosive	Wear double nitrile gloves and a lab coat. If skin contact occurs, wash immediately with PEG-400 or copious water.
Storage	Store at 2–8°C under Argon. Degradation releases HBr gas (corrosive).
Spill Control	Neutralize spills with a solution of 5% sodium thiosulfate and sodium bicarbonate to quench the alkylating potential.

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